

R079: A Technical Guide to a Novel Nrf2 Activator

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Compound of Interest

Compound Name: R079

Cat. No.: B12379753

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For Researchers, Scientists, and Drug Development Professionals

Introduction

R079 is a novel, orally active, and selective activator of the Nuclear Factor Erythroid 2-related factor 2 (Nrf2). Identified as a promising therapeutic candidate, **R079** operates by modulating the Nrf2 signaling pathway, a critical cellular defense mechanism against oxidative stress and inflammation. This document provides a comprehensive technical overview of the chemical structure, properties, and pharmacological profile of **R079**, intended for professionals in the fields of research, science, and drug development.

Chemical Structure and Properties

R079, also referred to as compound 17 in initial publications, is a sulfonylvinyltriazolone derivative.^[1] Its chemical identity has been confirmed through various analytical methods.

Chemical Structure:

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Caption: Chemical structure of **R079**.

Physicochemical Properties

A summary of the key physicochemical properties of **R079** is presented in the table below. These properties are essential for understanding its behavior in biological systems and for formulation development.

Property	Value	Source
IUPAC Name	2-(4-chlorophenyl)-5-((E)-2-(phenylsulfonyl)vinyl)-2,4-dihydro-3H-1,2,4-triazol-3-one	Predicted
CAS Number	2115659-62-4	[1]
Molecular Formula	C ₁₇ H ₁₂ ClN ₃ O ₃ S	Calculated
Molecular Weight	389.81 g/mol	Calculated
LogP	2.8	Predicted
pKa	7.9 (most acidic)	Predicted
Aqueous Solubility	Insoluble	Predicted

Note: Predicted values are generated using computational models and should be confirmed by experimental data.

Pharmacological Properties and Mechanism of Action

R079 is a potent activator of the Nrf2 signaling pathway. Its mechanism of action involves the modulation of this pathway to induce the expression of a suite of antioxidant and cytoprotective genes.

Pharmacodynamics

The primary pharmacodynamic effect of **R079** is the activation of Nrf2. This has been quantified by its ability to promote the translocation of Nrf2 into the nucleus.

Parameter	Value	Species/System
EC ₅₀ (Nrf2 translocation)	32.41 μ M	In vitro assay

Pharmacokinetics

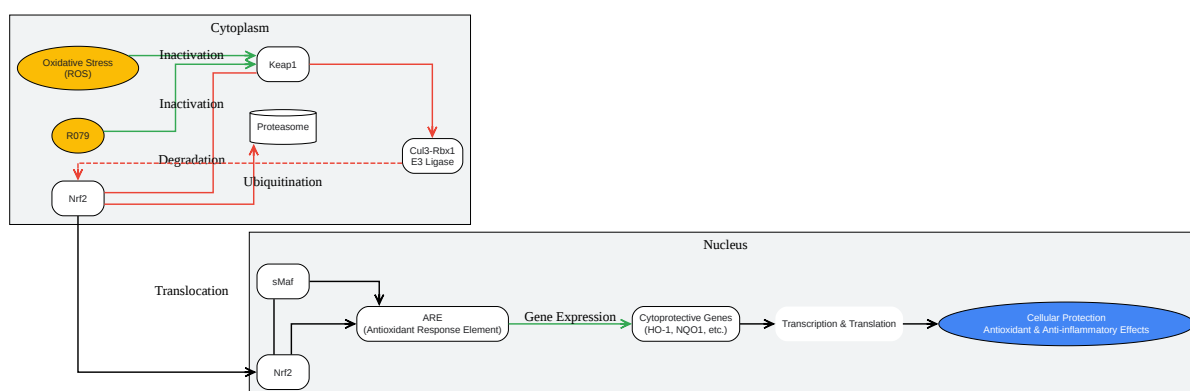
Initial pharmacokinetic studies have focused on the metabolic stability of **R079** in various species.

Parameter	Value	Species
Microsomal Stability (t _{1/2})	> 60 min	Mouse, Rat, Dog, Monkey, Human

Mechanism of Action: The Nrf2 Signaling Pathway

Under basal conditions, Nrf2 is sequestered in the cytoplasm by its negative regulator, Kelch-like ECH-associated protein 1 (Keap1), which facilitates its ubiquitination and subsequent proteasomal degradation. Electrophiles and reactive oxygen species (ROS) can modify cysteine residues on Keap1, leading to a conformational change that disrupts the Keap1-Nrf2 interaction. This allows Nrf2 to translocate to the nucleus, where it heterodimerizes with small Maf proteins and binds to the Antioxidant Response Element (ARE) in the promoter regions of its target genes. This binding initiates the transcription of numerous cytoprotective genes, including those encoding for antioxidant enzymes (e.g., heme oxygenase-1 (HO-1), NAD(P)H

quinone oxidoreductase 1 (NQO1)) and proteins involved in glutathione synthesis. **R079**, as an Nrf2 activator, is believed to induce this signaling cascade, thereby bolstering the cell's ability to combat oxidative stress and inflammation.



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Caption: The Nrf2 signaling pathway and the proposed mechanism of action for **R079**.

Preclinical Efficacy

The therapeutic potential of **R079** has been evaluated in a preclinical model of multiple sclerosis, a disease characterized by inflammation and oxidative stress in the central nervous system.

Experimental Autoimmune Encephalomyelitis (EAE) Model

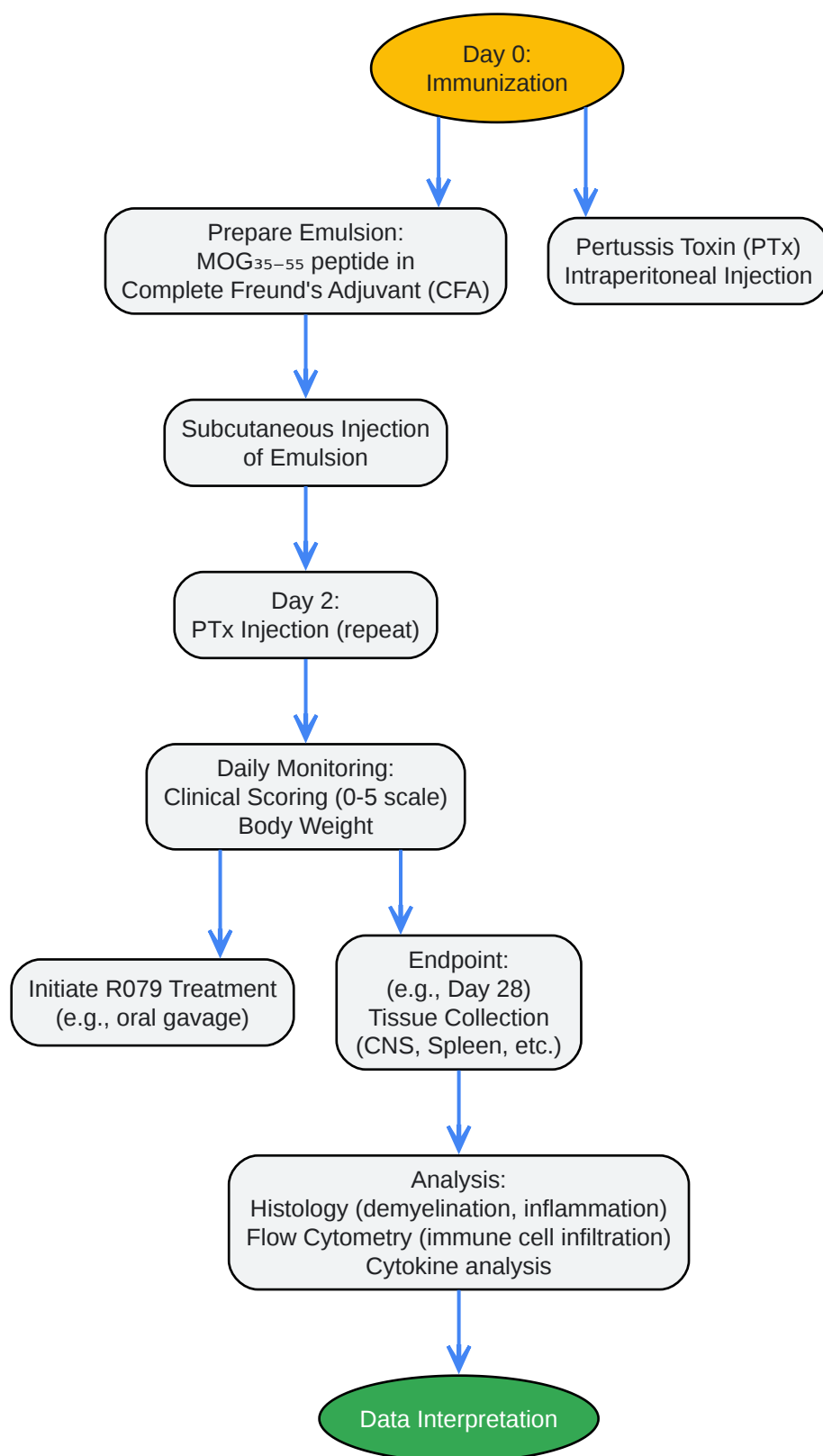
In a mouse model of EAE, oral administration of **R079** resulted in a significant, dose-dependent reduction in disease severity. This provides strong preclinical evidence for its anti-inflammatory and neuroprotective effects.

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below. These protocols are based on standard procedures and can be adapted for specific research needs.

Experimental Autoimmune Encephalomyelitis (EAE) Induction and Assessment

This protocol describes the induction of EAE in mice, a common model for multiple sclerosis.



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Caption: Workflow for the Experimental Autoimmune Encephalomyelitis (EAE) model.

Materials:

- Myelin Oligodendrocyte Glycoprotein (MOG_{35–55}) peptide
- Complete Freund's Adjuvant (CFA) containing Mycobacterium tuberculosis
- Pertussis Toxin (PTx)
- 8-10 week old female C57BL/6 mice
- **R079** formulation for oral administration
- Clinical scoring scale (e.g., 0: no clinical signs; 1: limp tail; 2: hind limb weakness; 3: hind limb paralysis; 4: forelimb and hind limb paralysis; 5: moribund)

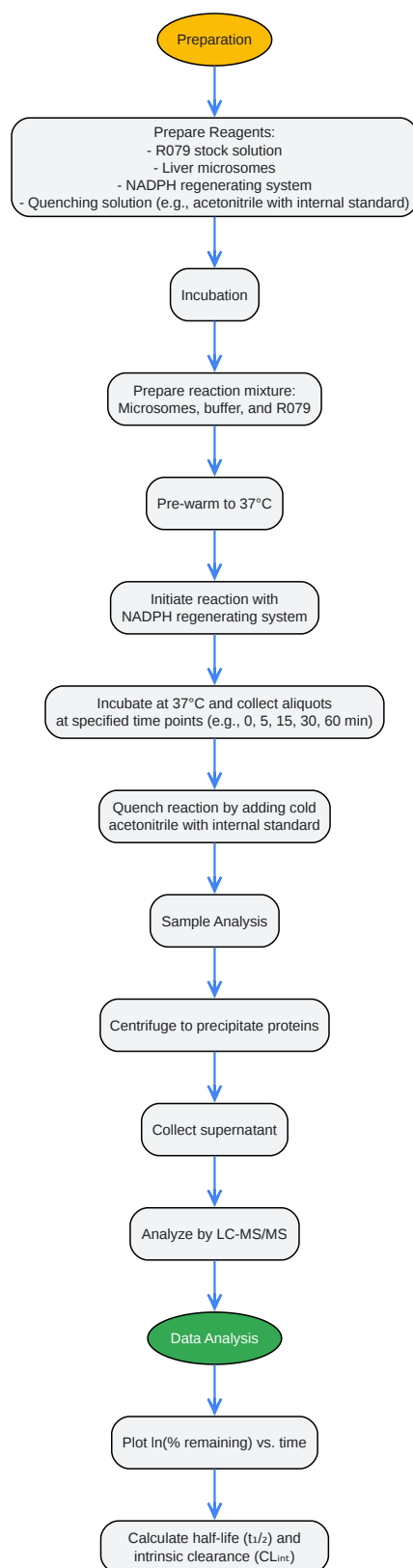
Procedure:

- Immunization (Day 0):
 - Prepare an emulsion of MOG_{35–55} in CFA.
 - Anesthetize mice and administer a subcutaneous injection of the emulsion at two sites on the flank.
 - Administer an intraperitoneal (IP) injection of Pertussis Toxin.
- Pertussis Toxin Boost (Day 2):
 - Administer a second IP injection of Pertussis Toxin.
- Clinical Monitoring:
 - Beginning on day 7 post-immunization, monitor mice daily for clinical signs of EAE and record their body weight.
- Treatment:
 - Initiate treatment with **R079** or vehicle control at the onset of clinical signs or as per the study design.

- Endpoint and Analysis:
 - At the study endpoint, euthanize mice and collect tissues (brain, spinal cord, spleen, etc.) for histological, immunological, and molecular analyses.

Microsomal Stability Assay

This in vitro assay assesses the metabolic stability of a compound in liver microsomes.



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Caption: Workflow for the in vitro microsomal stability assay.

Materials:

- **R079**
- Liver microsomes (from human, mouse, rat, etc.)
- NADPH regenerating system (e.g., NADPH, glucose-6-phosphate, glucose-6-phosphate dehydrogenase)
- Phosphate buffer (pH 7.4)
- Acetonitrile with an appropriate internal standard
- LC-MS/MS system

Procedure:

- Preparation:
 - Prepare a stock solution of **R079** in a suitable solvent (e.g., DMSO).
 - Prepare the reaction mixture containing liver microsomes and phosphate buffer.
- Incubation:
 - Add **R079** to the reaction mixture and pre-incubate at 37°C.
 - Initiate the metabolic reaction by adding the NADPH regenerating system.
- Time Points:
 - At various time points (e.g., 0, 5, 15, 30, 60 minutes), take aliquots of the reaction mixture and add them to a quenching solution (e.g., cold acetonitrile with an internal standard) to stop the reaction.
- Sample Processing:
 - Centrifuge the quenched samples to precipitate the proteins.

- Transfer the supernatant for analysis.
- Analysis:
 - Quantify the remaining concentration of **R079** at each time point using a validated LC-MS/MS method.
- Data Analysis:
 - Plot the natural logarithm of the percentage of **R079** remaining versus time.
 - Determine the elimination rate constant (k) from the slope of the linear regression.
 - Calculate the half-life ($t_{1/2}$) using the formula: $t_{1/2} = 0.693 / k$.
 - Calculate the intrinsic clearance (CL_{int}).

Nrf2 Nuclear Translocation Assay

This assay measures the ability of a compound to induce the translocation of Nrf2 from the cytoplasm to the nucleus.

General Principle: This can be assessed by several methods, including immunofluorescence microscopy, Western blotting of nuclear and cytoplasmic fractions, or using a reporter gene assay.

Example Protocol (Western Blotting):

- Cell Culture and Treatment:
 - Culture a suitable cell line (e.g., HepG2, THP-1) to an appropriate confluency.
 - Treat the cells with various concentrations of **R079** or vehicle control for a specified time.
- Cell Fractionation:
 - Harvest the cells and perform subcellular fractionation to separate the cytoplasmic and nuclear extracts using a commercial kit or standard laboratory protocols.

- Protein Quantification:
 - Determine the protein concentration of the cytoplasmic and nuclear fractions.
- Western Blotting:
 - Separate the proteins from each fraction by SDS-PAGE and transfer them to a membrane.
 - Probe the membrane with primary antibodies against Nrf2, a cytoplasmic marker (e.g., GAPDH), and a nuclear marker (e.g., Lamin B1).
 - Incubate with a suitable secondary antibody and visualize the protein bands.
- Analysis:
 - Quantify the band intensities for Nrf2 in both the cytoplasmic and nuclear fractions.
 - Normalize the Nrf2 levels to the respective loading controls.
 - An increase in the nuclear-to-cytoplasmic ratio of Nrf2 indicates translocation.

Conclusion

R079 is a promising Nrf2 activator with demonstrated in vitro potency and in vivo efficacy in a preclinical model of multiple sclerosis. Its favorable pharmacokinetic profile, characterized by high metabolic stability, further supports its potential as a therapeutic agent. The detailed chemical, pharmacological, and experimental information provided in this guide serves as a valuable resource for researchers and drug development professionals interested in the further investigation and development of **R079** and other Nrf2 modulators. Further studies are warranted to fully elucidate its therapeutic potential and safety profile.

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References

- [1. targetmol.com \[targetmol.com\]](https://targetmol.com)
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